

Safeguarding Your Laboratory and the Environment: Proper Disposal of N-Heptanoylglycine

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Compound of Interest

Compound Name: N-Heptanoylglycine

Cat. No.: B125330

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For researchers, scientists, and drug development professionals, adherence to strict safety and disposal protocols is paramount to ensure a safe laboratory environment and to minimize environmental impact. This guide provides essential, step-by-step procedures for the proper disposal of **N-Heptanoylglycine**, a combustible solid with high potential for water contamination.

Immediate Safety and Handling Precautions

Before initiating any disposal procedure, it is crucial to consult the Safety Data Sheet (SDS) for **N-Heptanoylglycine**. Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, while wearing appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

Step-by-Step Disposal Protocol

Given its classification as highly hazardous to water (WGK 3), **N-Heptanoylglycine** must not be disposed of down the sanitary sewer. Instead, it should be treated as a hazardous chemical waste.

- Waste Identification and Segregation:
 - Properly label a dedicated waste container with "Hazardous Waste" and the full chemical name: "**N-Heptanoylglycine**".

- Do not mix this waste with other chemical waste streams unless compatibility has been verified. Specifically, avoid mixing with strong oxidizing agents.
- Container Management:
 - Use a container that is chemically compatible with **N-Heptanoylglycine**. High-density polyethylene (HDPE) or other resistant plastic containers are generally suitable.
 - Ensure the container has a secure, leak-proof lid.
 - Keep the container closed at all times except when adding waste.
- Waste Accumulation and Storage:
 - Store the waste container in a designated and clearly marked "Satellite Accumulation Area" (SAA) within the laboratory, at or near the point of generation.
 - The SAA should feature secondary containment, such as a chemical-resistant tray, to contain any potential leaks or spills.
- Final Disposal:
 - Arrange for the collection of the hazardous waste container by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
 - Ensure all institutional and local regulations for hazardous waste pickup are followed.

Spill Management

In the event of a spill, and while wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or commercial sorbent pads. Carefully collect the absorbed material and place it into the designated hazardous waste container. Thoroughly clean the spill area. Report the spill to your laboratory supervisor and EHS office.

Quantitative Data for N-Heptanoylglycine

Property	Value	Source
Molecular Formula	C ₉ H ₁₇ NO ₃	[1]
Molecular Weight	187.24 g/mol	[1]
Appearance	White Solid	[2]
Storage Class	11 - Combustible Solids	
Water Hazard Class (WGK)	3 (Highly hazardous for water)	
Storage Temperature	2-8°C	
LD50/LC50	Data not available	

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **N-Heptanoylglycine**.



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Caption: Disposal workflow for **N-Heptanoylglycine**.

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References

- 1. scbt.com [scbt.com]
- 2. N-Heptanoylglycine | C₉H₁₇NO₃ | CID 10932172 - PubChem [pubchem.ncbi.nlm.nih.gov]
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